

## Technical Support Center: ARD-2051

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### Compound of Interest

Compound Name: ARD-2051

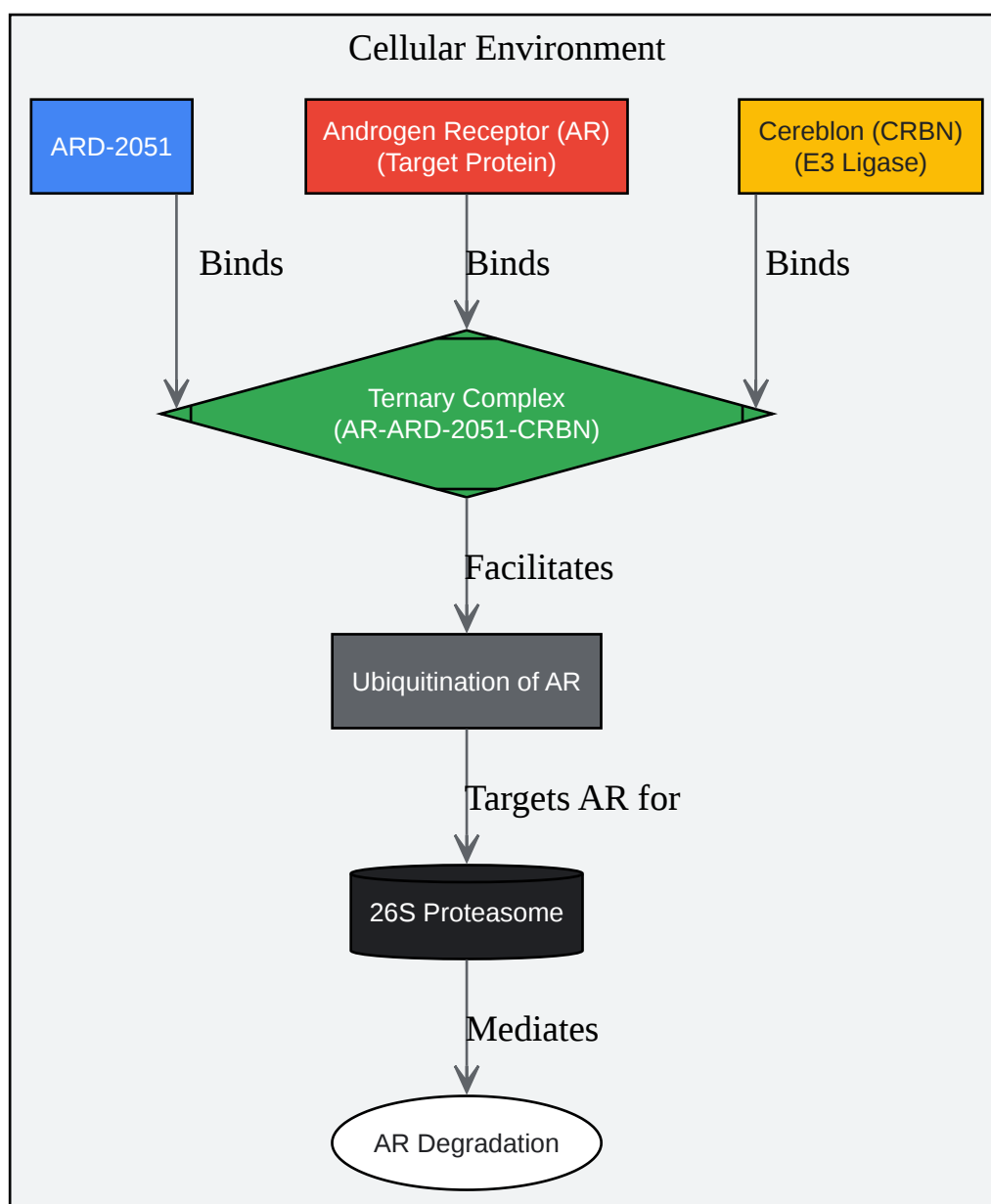
Cat. No.: B12387255

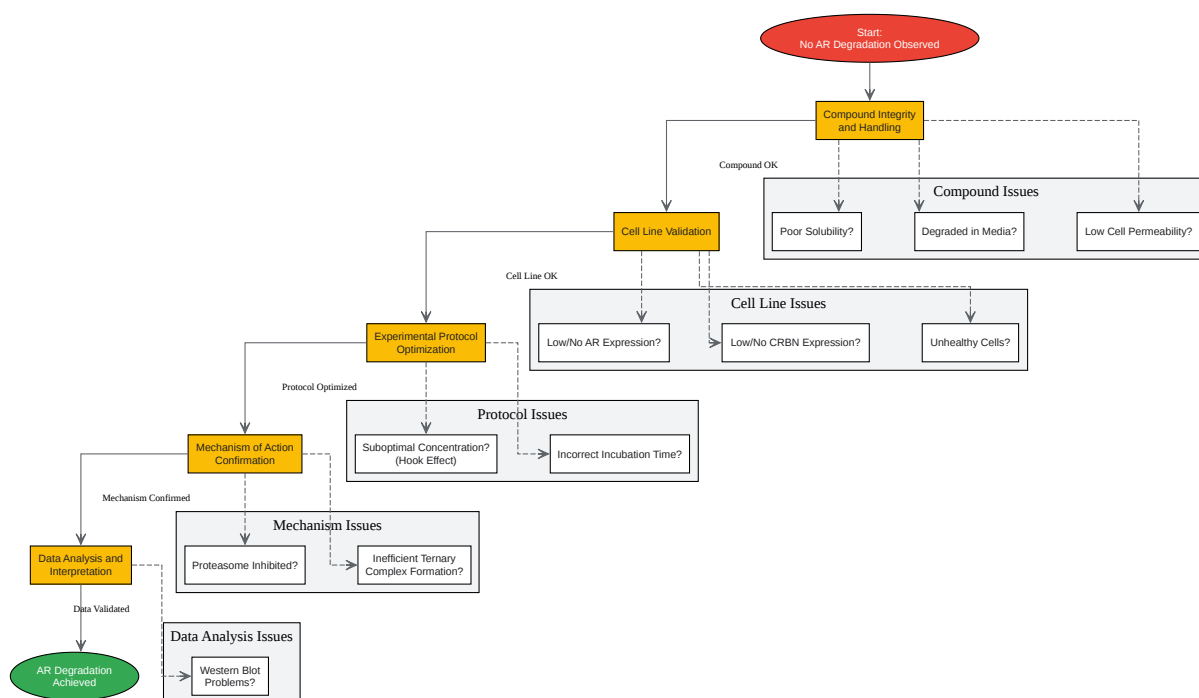
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers using **ARD-2051** who are observing a lack of Androgen Receptor (AR) degradation in their cellular experiments.

## Understanding ARD-2051's Mechanism of Action

**ARD-2051** is a Proteolysis Targeting Chimera (PROTAC) designed to specifically induce the degradation of the Androgen Receptor (AR). It is a heterobifunctional molecule, meaning it has two distinct ends connected by a linker. One end binds to the AR, and the other end binds to an E3 ubiquitin ligase, specifically Cereblon (CRBN). By bringing the AR and CRBN into close proximity, **ARD-2051** facilitates the formation of a ternary complex. This complex formation leads to the ubiquitination of AR, marking it for degradation by the cell's proteasome.





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